theoretical studies of 3,3-dimethyl substituted morpholines

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Compound of Interest

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An In-depth Technical Guide to the Theoretical Studies of 3,3-Dimethyl Substituted Morpholines

For Researchers, Scientists, and Drug Development Professionals

Abstract

The 3,3-dimethylmorpholine scaffold is a pivotal structural motif in medicinal chemistry, valued for its ability to impart favorable pharmacokinetic and pharmacodynamic properties to drug candidates. The gem-dimethyl substitution on the morpholine ring introduces significant conformational constraints and electronic modifications that are critical to its function. This technical guide provides a comprehensive overview of the theoretical and computational methodologies employed to elucidate the nuanced stereoelectronic properties of 3,3-dimethyl substituted morpholines. We will delve into the conformational landscape, electronic structure, and spectroscopic signatures of this important heterocyclic system, offering insights grounded in quantum chemical calculations to guide rational drug design and development.

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Introduction: The Significance of the 3,3-Dimethylmorpholine Moiety in Drug Discovery

The morpholine ring is a privileged scaffold in drug discovery, appearing in numerous approved therapeutic agents.[1] Its appeal stems from its ability to improve aqueous solubility, metabolic stability, and target engagement.[2] The introduction of a gem-dimethyl group at the C-3 position creates a stereocenter with profound implications for the molecule's three-dimensional structure and its interactions with biological targets. This substitution can lock the morpholine ring into a preferred conformation, reducing the entropic penalty upon binding to a receptor and potentially enhancing potency and selectivity.[3]

Theoretical studies are indispensable for understanding the subtle yet significant effects of this substitution. By employing computational chemistry techniques, we can build a detailed model of the conformational preferences, electronic properties, and spectroscopic characteristics of 3,3-dimethylmorpholines, thereby accelerating the drug discovery process.[2][4]

Conformational Landscape: The Dominance of the Chair Conformation

The six-membered morpholine ring, like cyclohexane, can adopt several conformations, including the chair, boat, and twist-boat forms. Theoretical calculations, primarily using Density Functional Theory (DFT), consistently predict the chair conformation to be the most stable for the parent morpholine ring.

The introduction of the 3,3-dimethyl group further influences this conformational equilibrium. The "gem-dimethyl effect" or "Thorpe-Ingold effect" can alter bond angles and favor certain conformations. In the case of 3,3-dimethylmorpholine, the chair conformation remains the global minimum on the potential energy surface.

Theoretical Investigation of Conformational Isomers

A typical computational workflow to investigate the conformational space of 3,3-dimethylmorpholine involves the following steps:

- Initial Structure Generation: A 3D model of 3,3-dimethylmorpholine is built.

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- Conformational Search: A systematic or stochastic search is performed to identify all possible low-energy conformers (chair, boat, twist-boat).
- Geometry Optimization: Each identified conformer is then subjected to geometry optimization using a quantum mechanical method, such as DFT with a suitable basis set (e.g., B3LYP/6-31G(d)). This process finds the local energy minimum for each conformation.
- Energy Calculation: Single-point energy calculations are performed on the optimized geometries using a higher level of theory or a larger basis set to obtain more accurate relative energies between the conformers.
- Frequency Analysis: Vibrational frequency calculations are performed to confirm that the optimized structures are true minima (no imaginary frequencies) and to calculate thermodynamic properties such as the Gibbs free energy.

The chair conformation is overwhelmingly favored due to the minimization of torsional and steric strain. The boat and twist-boat conformations are significantly higher in energy.

Table 1: Calculated Relative Energies of 3,3-Dimethylmorpholine Conformers

Conformer	Point Group	Relative Energy (kcal/mol)
Chair	C_s	0.00
Twist-Boat	C_{2}	~5-7
Boat	C_{2v}	~7-9

Note: These are representative values based on DFT calculations. Actual values may vary depending on the level of theory and basis set used.

Diagram 1: Conformational Isomers of 3,3-Dimethylmorpholine

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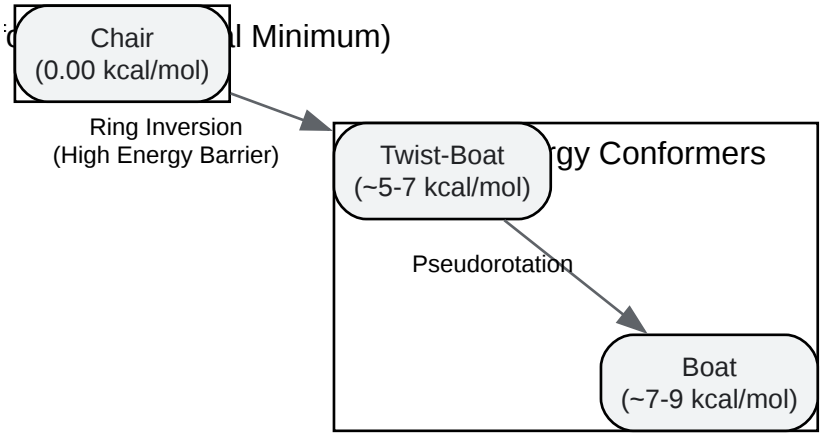

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Caption: Energy landscape of 3,3-dimethylmorpholine conformers.

Electronic Structure and Reactivity

Quantum chemical calculations provide valuable insights into the electronic properties of 3,3-dimethylmorpholine, which are crucial for understanding its reactivity and intermolecular interactions.

Frontier Molecular Orbitals (HOMO and LUMO)

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are key to understanding a molecule's chemical reactivity. The HOMO energy is related to the ability to donate an electron, while the LUMO energy relates to the ability to accept an electron. The HOMO-LUMO energy gap is an indicator of chemical stability.[5]

For 3,3-dimethylmorpholine, the HOMO is typically localized on the nitrogen atom, reflecting its basic and nucleophilic character. The LUMO is generally distributed over the C-H and C-O antibonding orbitals. The gem-dimethyl group can influence these orbital energies through inductive effects.

Table 2: Representative Calculated Electronic Properties of 3,3-Dimethylmorpholine

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Property	Value (eV)
HOMO Energy	~ -9.5
LUMO Energy	~ 1.5
HOMO-LUMO Gap	~ 11.0

Note: These are representative values from DFT calculations and can vary with the computational method.

Molecular Electrostatic Potential (MEP)

The Molecular Electrostatic Potential (MEP) map is a valuable tool for visualizing the charge distribution in a molecule and predicting sites for electrophilic and nucleophilic attack. In 3,3-dimethylmorpholine, the MEP will show a region of negative potential (electron-rich) around the nitrogen and oxygen atoms, indicating their susceptibility to electrophilic attack or hydrogen bonding. The regions around the hydrogen atoms will exhibit a positive potential (electron-poor).

Diagram 2: Workflow for Computational Analysis

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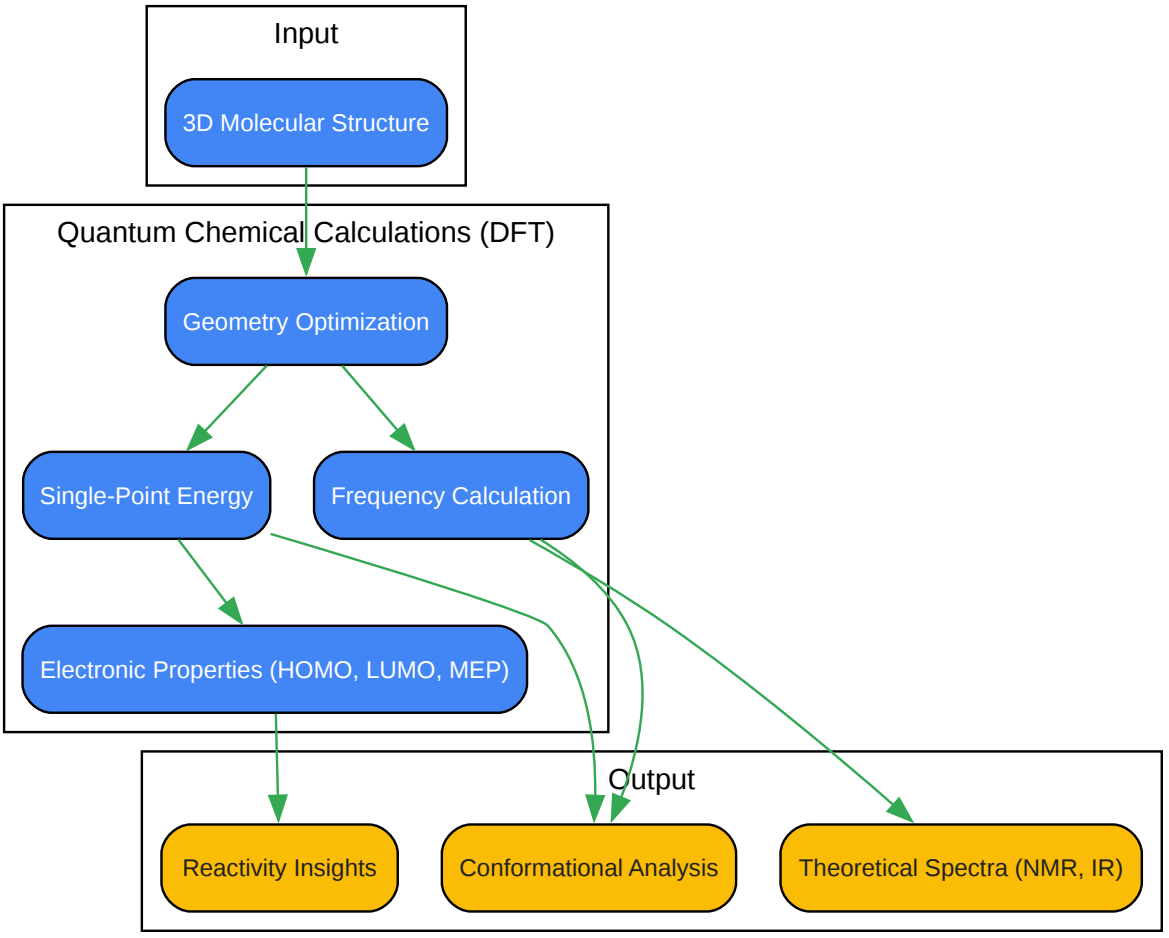

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Caption: A typical workflow for the theoretical study of 3,3-dimethylmorpholine.

Theoretical Spectroscopic Analysis

Computational methods can accurately predict spectroscopic data, which serves as a powerful tool for structure verification and interpretation of experimental spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Theoretical calculations of NMR chemical shifts (using methods like GIAO) are instrumental in assigning experimental spectra.[6] For 3,3-dimethylmorpholine, the key features to analyze are:

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- ^{1}H NMR: The chemical shifts of the protons on the morpholine ring and the methyl groups. The axial and equatorial protons will have distinct chemical shifts due to their different magnetic environments.

- ^{13}C NMR: The chemical shifts of the carbon atoms. The gem-dimethyl substitution will cause a significant downfield shift for the C-3 carbon. The chemical shifts of C-2 and C-5 will also be affected.[6]

Infrared (IR) Spectroscopy

Theoretical IR spectra can be calculated from the vibrational frequencies obtained from frequency analysis. These calculations help in assigning the various vibrational modes of the molecule. Key vibrational modes for 3,3-dimethylmorpholine include:

- N-H stretching (for the parent amine)

- C-H stretching (symmetric and asymmetric)

- C-O-C stretching

- C-N-C stretching

- CH_2 scissoring and rocking modes

The Influence of N-Substitution in Drug Design

In medicinal chemistry, the nitrogen atom of the morpholine ring is a common point for substitution to modulate a compound's properties. Theoretical studies on N-substituted 3,3-dimethylmorpholines are crucial for understanding how different substituents affect:

- Conformational Preference: Bulky N-substituents can influence the ring's conformation and the orientation of the substituent itself (axial vs. equatorial).

- Basicity (pKa): The electronic nature of the N-substituent will alter the basicity of the nitrogen atom, which is critical for drug-receptor interactions and pharmacokinetic properties.

- Lipophilicity (logP): The N-substituent significantly impacts the overall lipophilicity of the molecule.

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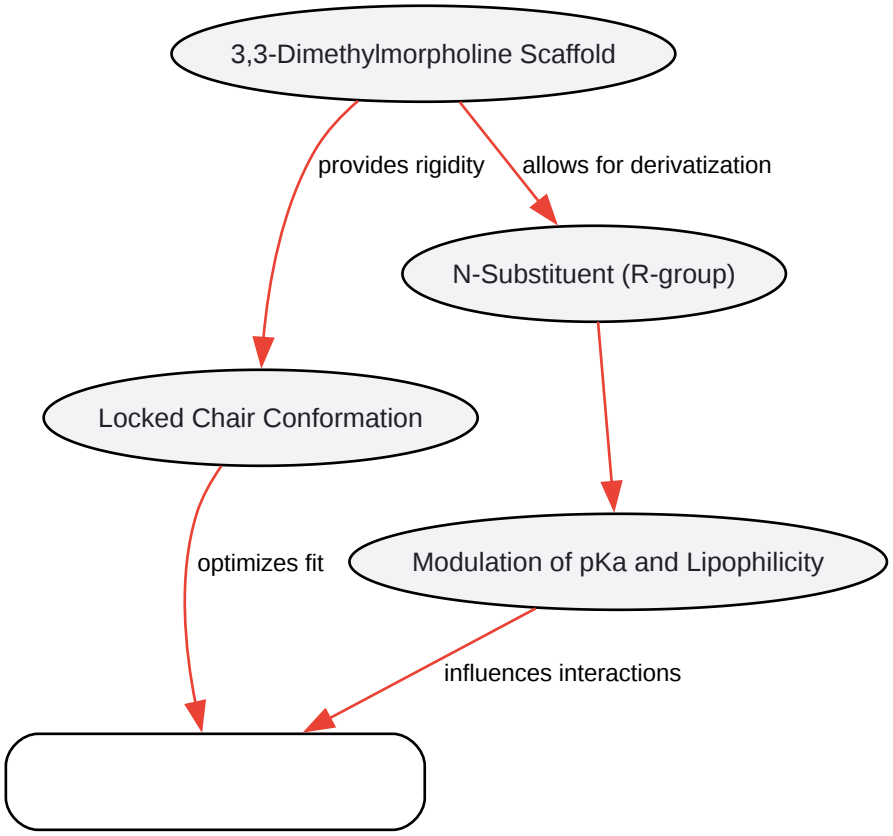
Molecular docking simulations of N-substituted 3,3-dimethylmorpholine derivatives into the active site of a target protein can provide valuable insights into binding modes and help rationalize structure-activity relationships (SAR).[2]

Diagram 3: Key Structural Features for Drug Design



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Caption: Relationship of structural features of N-substituted 3,3-dimethylmorpholines to drug design.

Conclusion

Theoretical studies provide an indispensable framework for understanding the structure, conformation, and electronic properties of 3,3-dimethyl substituted morpholines. The insights gained from these computational investigations are paramount for the rational design of novel drug candidates. The ability to predict how the gem-dimethyl group and N-substituents modulate the physicochemical properties of the morpholine scaffold empowers medicinal chemists to fine-tune molecules for enhanced potency, selectivity, and pharmacokinetic

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profiles. As computational methods continue to advance in accuracy and efficiency, their role in the development of therapeutics based on the 3,3-dimethylmorpholine core will undoubtedly expand.

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